

Technical Safety Guide: 2-Bromo-4-fluorophenylboronic Acid

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Compound of Interest

Compound Name: 2-Bromo-4-fluorophenylboronic acid

Cat. No.: B572619

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Disclaimer: The following safety data pertains to 4-Bromo-2-fluorophenylboronic acid (CAS No. 216393-64-5), a structural isomer of **2-Bromo-4-fluorophenylboronic acid**. Due to a lack of available safety data for **2-Bromo-4-fluorophenylboronic acid**, this guide has been compiled using information for its closely related isomer. Researchers should handle **2-Bromo-4-fluorophenylboronic acid** with the same, if not greater, precautions as outlined below.

This technical guide provides a comprehensive overview of the safety information, handling procedures, and hazard classifications for professionals in research and drug development.

Chemical Identification and Physical Properties

This section summarizes the key identifiers and physical and chemical properties of 4-Bromo-2-fluorophenylboronic acid.

Property	Value
Chemical Name	4-Bromo-2-fluorophenylboronic acid
CAS Number	216393-64-5
Molecular Formula	C ₆ H ₅ BBrFO ₂
Molecular Weight	218.82 g/mol
Appearance	Solid
Melting Point	238-242 °C[1]
Boiling Point	310.6 °C at 760 mmHg[1]
Flash Point	141.6 °C[1]
Density	1.75 g/cm ³ [1]
Solubility in Water	Insoluble[1][2]
Vapor Pressure	0.000255 mmHg at 25°C[1]

Hazard Identification and Classification

Below is a summary of the hazard classifications for 4-Bromo-2-fluorophenylboronic acid according to the Globally Harmonized System (GHS).

Hazard Classification	Category
Acute Toxicity, Oral	Category 4
Eye Irritation	Category 2[3]
Signal Word	Warning
GHS Pictogram	GHS07 (Exclamation Mark)

Hazard Statements:

- H302: Harmful if swallowed.[3]

- H319: Causes serious eye irritation.[3]

Precautionary Statements:

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Risk and Safety Phrases (Legacy):

- R36/37/38: Irritating to eyes, respiratory system and skin.[2]
- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2]
- S36: Wear suitable protective clothing.[2]

Experimental Protocols: Safe Handling of Solid Chemicals

The following is a general protocol for the safe handling of solid chemical reagents like 4-Bromo-2-fluorophenylboronic acid in a laboratory setting. This should be adapted to specific experimental needs and institutional safety guidelines.

Objective: To safely weigh and dispense a solid chemical for experimental use.

Materials:

- 4-Bromo-2-fluorophenylboronic acid
- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, compatible chemical-resistant gloves
- Chemical fume hood
- Analytical balance
- Spatula

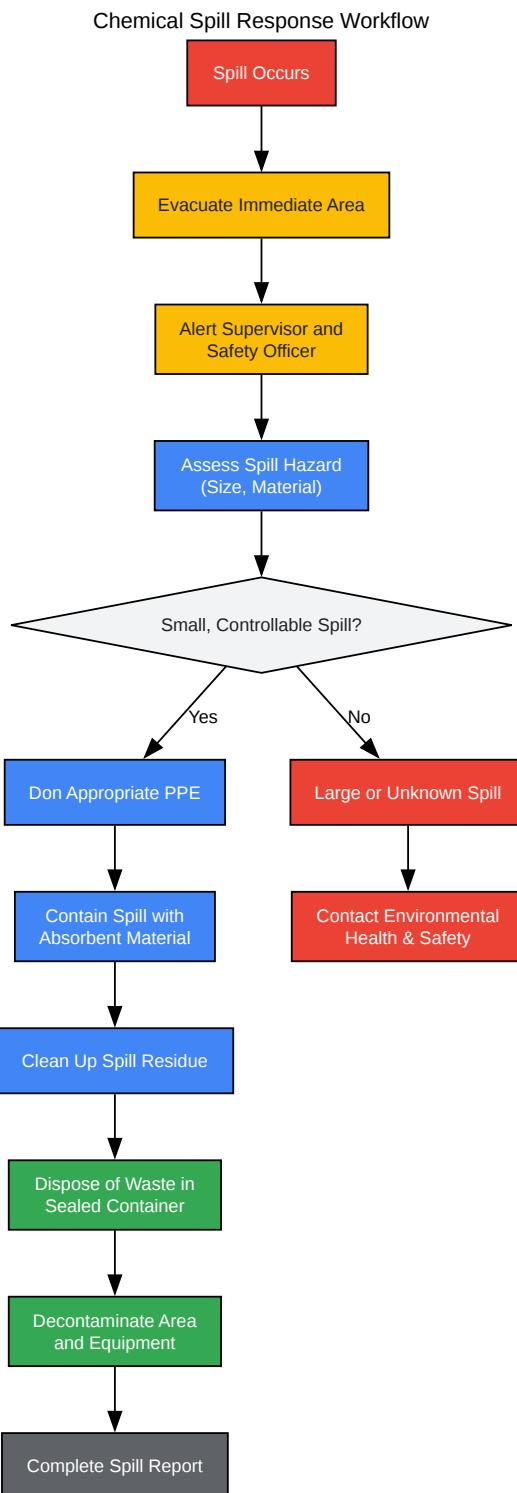
- Weighing paper or container
- Labeling materials
- Waste container for contaminated materials

Procedure:

- Preparation and Precaution:
 - Ensure the chemical fume hood is functioning correctly.
 - Don appropriate PPE before handling the chemical.
 - Set up all necessary equipment within the fume hood.
- Dispensing the Chemical:
 - Place a clean piece of weighing paper or a suitable container on the analytical balance and tare it.
 - Carefully open the container of 4-Bromo-2-fluorophenylboronic acid inside the fume hood.
 - Using a clean spatula, transfer the desired amount of the solid onto the weighing paper. Avoid creating dust.
 - Securely close the main container immediately after dispensing.
- Post-Dispensing and Cleanup:
 - Carefully transfer the weighed solid to the reaction vessel.
 - Clean the spatula and any contaminated surfaces within the fume hood.
 - Dispose of any contaminated weighing paper and gloves in the designated waste container.
 - Wash hands thoroughly after completing the procedure.

Visualized Workflows

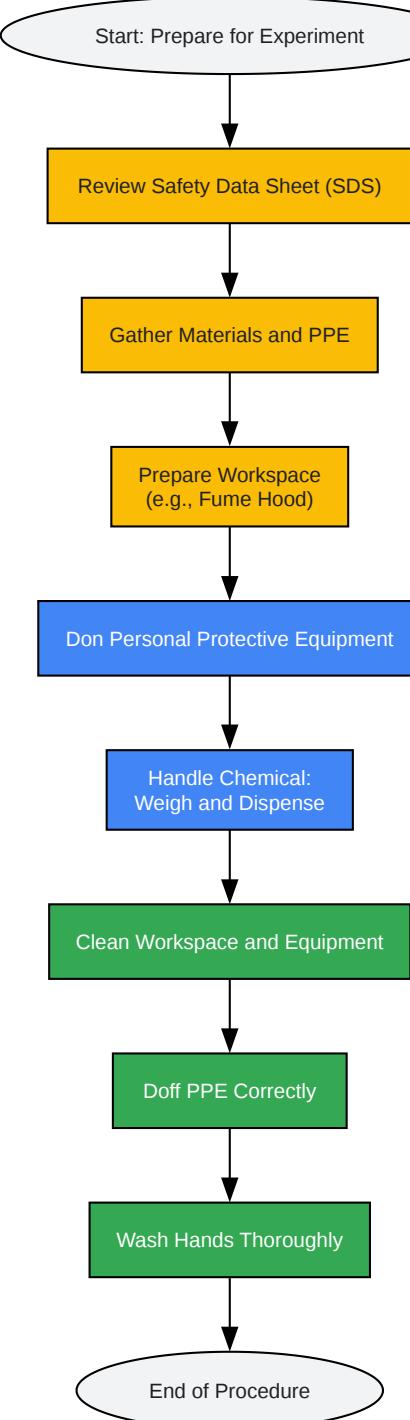
The following diagrams illustrate key logical relationships and workflows for handling hazardous chemicals.



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Caption: Chemical Spill Response Workflow

General Safe Handling Workflow for Solid Chemicals

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Caption: General Safe Handling Workflow

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